

Mechanism of Formation of Bromhexine Impurity C: A Technical Guide

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Compound of Interest

Compound Name: 2-(Aminomethyl)-N-cyclohexyl-N-methylaniline

CAS No.: 893752-73-3

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Executive Summary & Chemical Identity

Bromhexine Impurity C is the des-bromo analog of the active pharmaceutical ingredient (API). Unlike oxidative degradation products (e.g., Impurity E/N-oxide), Impurity C is primarily a process-related impurity arising from the carryover of non-brominated precursors during the synthesis of the benzylamine core.

Its presence indicates a failure in the upstream halogenation control of the starting material or insufficient purification of the intermediate 2-nitrobenzyl bromide or 2-aminobenzaldehyde.[\[1\]](#)

Chemical Specifications

Attribute	Detail
Common Name	Bromhexine Impurity C (EP/BP)
Chemical Name	N-(2-Aminobenzyl)-N-methylcyclohexanamine
CAS Number	57365-08-9
Molecular Formula	C ₁₄ H ₂₂ N ₂
Molecular Weight	218.34 g/mol
Structural Difference	Lacks the two bromine atoms at positions 3 and 5 of the aniline ring found in Bromhexine. [1] [2]
Regulatory Status	Specified impurity in European Pharmacopoeia (Ph. [1] [3] [4] [5] Eur.) and British Pharmacopoeia (BP).

Mechanism of Formation

The formation of Impurity C follows a "Parallel Synthesis Track." It does not typically form through the degradation of the final Bromhexine molecule (which would require high-energy reductive debromination).[\[1\]](#) Instead, it is synthesized alongside the API when the starting material is impure.

The Root Cause: Incomplete Bromination

The standard industrial synthesis of Bromhexine involves the coupling of a benzaldehyde or benzyl bromide derivative with N-methylcyclohexylamine. The critical control point is the purity of the aromatic ring precursor.

If the starting material 2-amino-3,5-dibromobenzaldehyde contains traces of unbrominated 2-aminobenzaldehyde, this impurity undergoes the exact same sequence of reduction, activation, and amination as the main drug substance.[\[1\]](#)

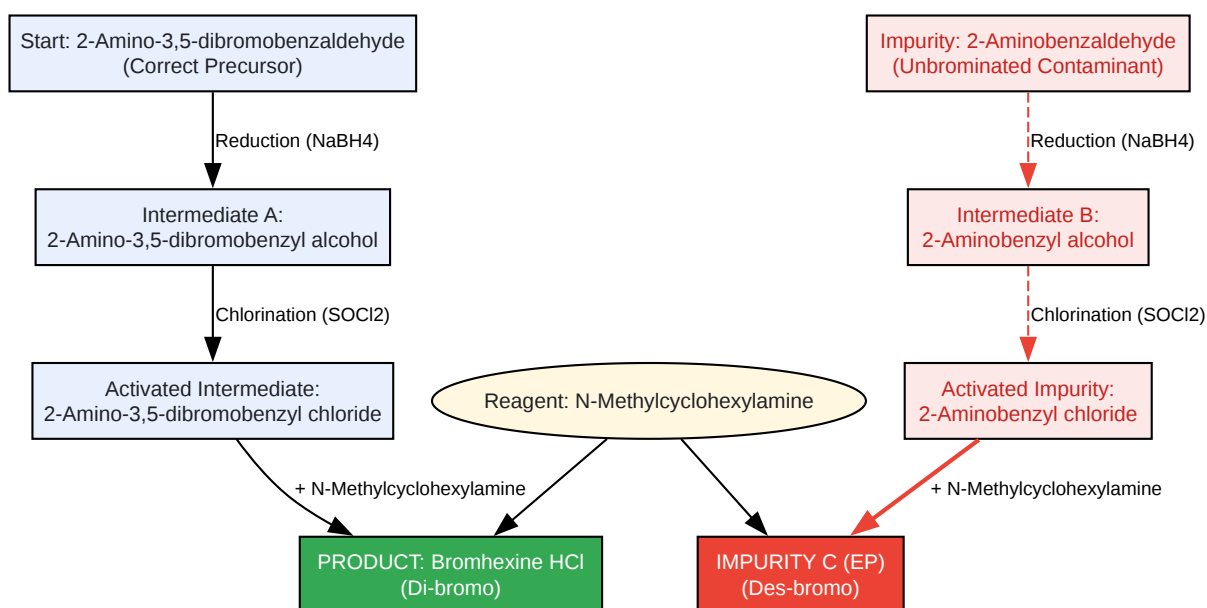
Reaction Pathway Analysis

The mechanism proceeds through three distinct stages where the impurity mimics the API precursors:

- Precursor Contamination: The synthesis begins with 2-aminobenzaldehyde.[1] This must be brominated to form 2-amino-3,5-dibromobenzaldehyde.[1]
 - Failure Mode: If bromination is incomplete, 2-aminobenzaldehyde remains.[1]
- Parallel Reduction: Both the main precursor and the impurity are reduced (typically using NaBH_4) to their respective benzyl alcohols.
 - Main Path: 2-Amino-3,5-dibromobenzyl alcohol.[1][6]
 - Impurity Path: 2-Aminobenzyl alcohol.[1][6]
- Parallel Coupling (The Formation Step): The benzyl alcohols are activated (e.g., via thionyl chloride to benzyl chlorides) and reacted with N-methylcyclohexylamine.[1]
 - The unbrominated benzyl chloride reacts with the amine to form Impurity C.

Visualization of the Mechanism

The following diagram illustrates the parallel pathways. The red path denotes the formation of Impurity C.



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Caption: Parallel synthesis pathway showing how unbrominated starting material carries through to form Impurity C.

Theoretical Degradation Pathway (Secondary)

While process carryover is the primary source, researchers must acknowledge a secondary theoretical mechanism relevant to stability studies: Photolytic Debromination.

- Mechanism: Aryl bromides are susceptible to homolytic bond cleavage under UV irradiation (hv).^[1]
- Process: Exposure of Bromhexine solutions to intense UV light can generate a radical intermediate, which abstracts a hydrogen atom from the solvent to form the monobromo (Impurity D) and eventually the des-bromo (Impurity C) analogs.
- Relevance: This is rare in solid-state stability but relevant for dilute liquid formulations exposed to light.^[1] In GMP manufacturing, however, Impurity C is almost exclusively a synthetic byproduct.

Detection and Control Strategies

Critical Control Points (CCP)

To prevent Impurity C, control must be exerted before the final synthesis steps.

CCP Stage	Action Required	Acceptance Criteria
Starting Material	GC/HPLC analysis of 2-amino-3,5-dibromobenzaldehyde.	Limit 2-aminobenzaldehyde to < 0.10%. [1] [7]
Intermediate	Monitor benzyl alcohol intermediate for unbrominated species.	NMT 0.15% des-bromo alcohol.
Purification	Recrystallization of final Bromhexine HCl.	Challenge: Impurity C co-crystallizes due to high structural similarity. Prevention is superior to removal. [1]

Analytical Characterization (HPLC-UV)

Impurity C can be distinguished from Bromhexine by its retention time and UV spectrum.[\[1\]](#) Lacking bromine atoms, it is less lipophilic and has a shifted UV absorption maximum.[\[1\]](#)

- Relative Retention Time (RRT): Typically ~0.2 – 0.4 (elutes significantly earlier than Bromhexine due to lower lipophilicity).[\[1\]](#)
- UV Spectrum: The absence of bromine auxochromes causes a hypsochromic shift (blue shift) compared to the parent molecule.

References

- European Pharmacopoeia (Ph.[\[1\]](#)[\[3\]](#)[\[4\]](#) Eur.). Bromhexine Hydrochloride Monograph 0706. Strasbourg, France: Council of Europe.[\[1\]](#) (Defines Impurity C structure and limits).
- Veeprho Laboratories. Bromhexine EP Impurity C Structure and CAS. Available at: [\[Link\]](#)[\[1\]](#)
- PubChem. Bromhexine Hydrochloride Compound Summary. National Library of Medicine.[\[1\]](#) Available at: [\[Link\]](#)[\[1\]](#)
- Venhuis, B. et al. (2012).[\[1\]](#) On the formation of bromhexine impurity E and its chromatographic behaviour. Pharmeuropa Bio & Scientific Notes. (Contextualizes oxidative vs. synthetic impurities).

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Sources

- [1. allmpus.com \[allmpus.com\]](#)
- [2. veeprho.com \[veeprho.com\]](#)
- [3. Bromhexine EP Impurity C | CymitQuimica \[cymitquimica.com\]](#)
- [4. synthinkchemicals.com \[synthinkchemicals.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. CN102617359B - Method for preparing bromhexine hydrochloride - Google Patents \[patents.google.com\]](#)
- [7. \[The stability of bromhexine and the structure of its degradation products\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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